

Synonyms and alternative names for sodium hydroxymethanesulfonate in literature.

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Compound of Interest

Compound Name: Sodium hydroxymethanesulfonate

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Sodium Hydroxymethanesulfonate: A Comprehensive Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **sodium hydroxymethanesulfonate**, a versatile chemical compound with applications across various scientific disciplines. This document consolidates its nomenclature, chemical properties, and critically reviews its applications with a focus on experimental methodologies.

Synonyms and Alternative Names

Sodium hydroxymethanesulfonate is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of these synonyms is provided below to aid in literature searches and material identification.

Synonym	CAS Number	Molecular Formula	Source
Formaldehyde Sodium Bisulfite	870-72-4	CH ₃ NaO ₄ S	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12] [13]
Sodium Formaldehyde Bisulfite Adduct	870-72-4	CH ₃ NaO ₄ S	[4] [11]
Hydroxymethanesulfo nic Acid Sodium Salt	870-72-4	CH ₃ NaO ₄ S	[1] [2] [13] [14]
Sodium Hydroxymethylsulfonyl	870-72-4	CH ₃ NaO ₄ S	[1] [4] [6] [11]
Monosodium Hydroxymethanesulfo nate	870-72-4	CH ₃ NaO ₄ S	[1] [4] [6]
Formaldehyde Sulfite Sodium Salt	870-72-4	CH ₃ NaO ₄ S	[3] [6]
Formbis	870-72-4	CH ₃ NaO ₄ S	[1] [3] [6]
Sodium Hydroxymethanesulph onate	870-72-4	CH ₃ NaO ₄ S	[5] [6]
Methanesulfonic acid, 1-hydroxy-, sodium salt (1:1)	870-72-4	CH ₃ NaO ₄ S	[4] [15]

Physicochemical Properties

A summary of the key physicochemical properties of **sodium hydroxymethanesulfonate** is presented below.

Property	Value	Source
Molecular Weight	134.09 g/mol	[1] [6] [9]
Appearance	White solid/powder	[1] [16]
Melting Point	200-202 °C (decomposes)	[1] [16]
Solubility in Water	800 g/L (20 °C)	[16] [17]
Solubility in Other Solvents	Slightly soluble in Methanol (with heating)	[1] [6] [17]
Purity (typical)	≥97%	[1]

Experimental Protocols and Applications

Sodium hydroxymethanesulfonate is utilized in a range of applications due to its chemical reactivity. This section details experimental protocols for some of its key uses.

Synthesis of Sodium Hydroxymethanesulfonate

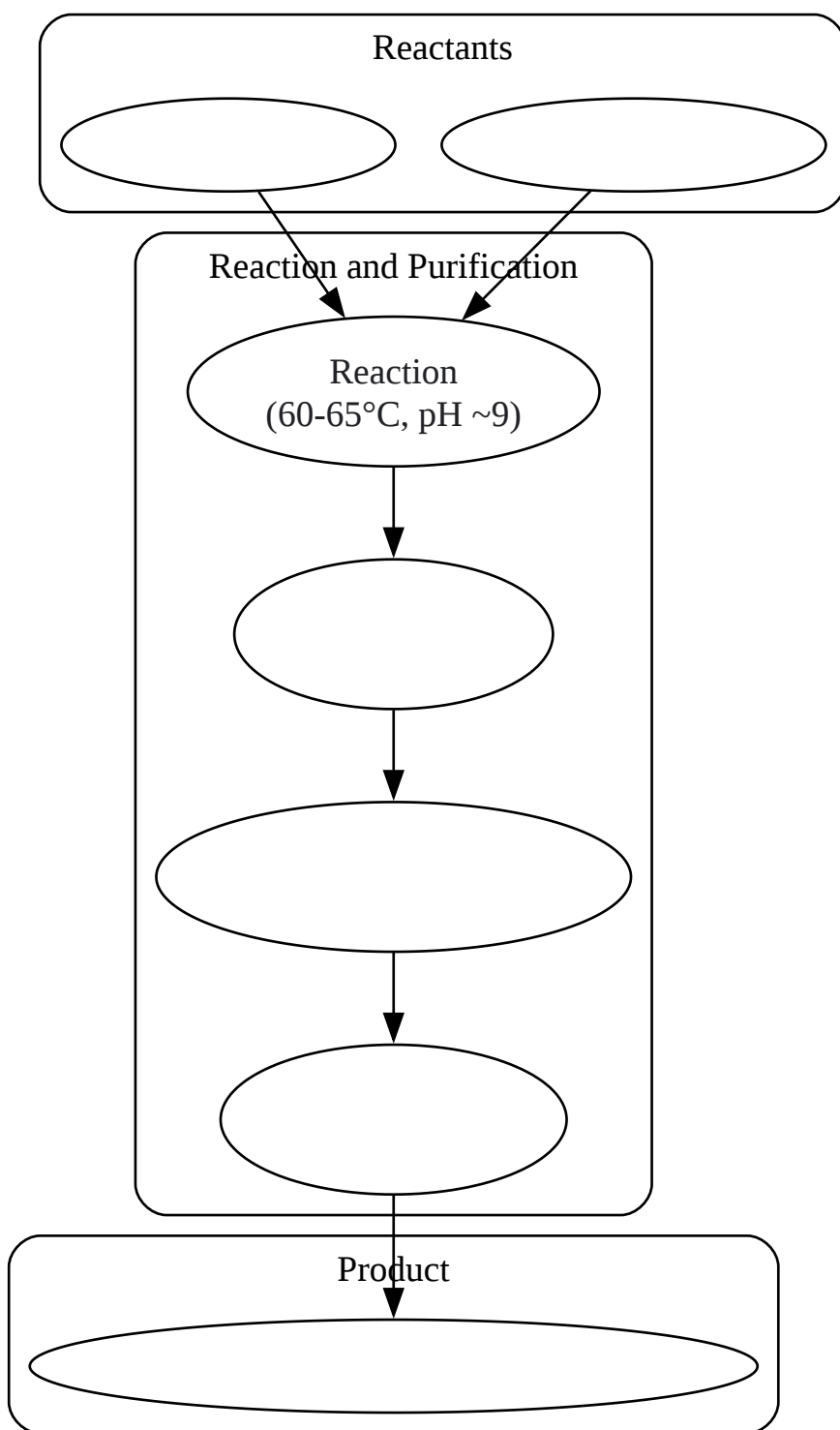
A common laboratory-scale synthesis involves the reaction of formaldehyde with sodium bisulfite.[\[5\]](#)[\[14\]](#)

Materials:

- Formaldehyde solution (e.g., 37% in water)
- Sodium bisulfite (NaHSO_3) or Sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$)[\[14\]](#)
- Sodium hydroxide (NaOH) solution (for pH adjustment)
- Hydrochloric acid (HCl) solution (for pH adjustment)
- Activated charcoal
- Ethanol
- Distilled water

Procedure:

- In a reaction vessel, combine distilled water and formaldehyde solution.
- Cool the mixture to below 15 °C.
- Under constant stirring, add sodium bisulfite in batches, controlling the temperature between 60-65 °C for approximately 20 minutes.
- Adjust the pH to around 9 with the sodium hydroxide solution.
- After the reaction is complete, acidify the solution to a pH of about 3 with hydrochloric acid.
- Add activated charcoal for decolorization and filter the solution.
- Cool the filtrate and add ethanol to precipitate the **sodium hydroxymethanesulfonate**.
- Allow the solid to stand, then filter, wash with ethanol, and dry to obtain the final product.[\[5\]](#)



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Application in Water Treatment: Ammonia, Chlorine, and Chloramine Removal

Sodium hydroxymethanesulfonate is effective in neutralizing ammonia, free chlorine (hypochlorites), and combined chlorine (chloramines) in aqueous solutions, including saline water.^[9]

Materials:

- Water sample containing ammonia, chlorine, or chloramines.
- **Sodium hydroxymethanesulfonate** solution (e.g., 21.27% in water).^[9]

Protocol for Ammonia Neutralization:

- A two-part solution can be prepared:
 - Solution A: 9.525% formaldehyde in water.
 - Solution B: 33.01% sodium bisulfite in water.
- Combine equal portions by weight of Solution A and Solution B.
- Add 5 mL of the combined solution per 10 gallons (37.8 liters) of pond water containing 1.0 ppm (1 mg/liter) of free ammonia.^[9]

Protocol for Combined Chlorine Neutralization:

- Prepare a 21.27% solution of sodium formaldehyde bisulfite in water.
- Add 1 teaspoon (approximately 5 mL) per 20 gallons (75.7 liters) of potable water containing 2.0 ppm (2.0 mg/liter) of combined chlorine.^[9]

Neutralization Times:

- Free Chlorine: 1 to 5 minutes.^[9]
- Chloramines: 10 to 30 minutes.^[9]
- Free Ammonia: 12 minutes to 1 hour.^[9]

Application in Organic Synthesis: Separation of Aldehydes

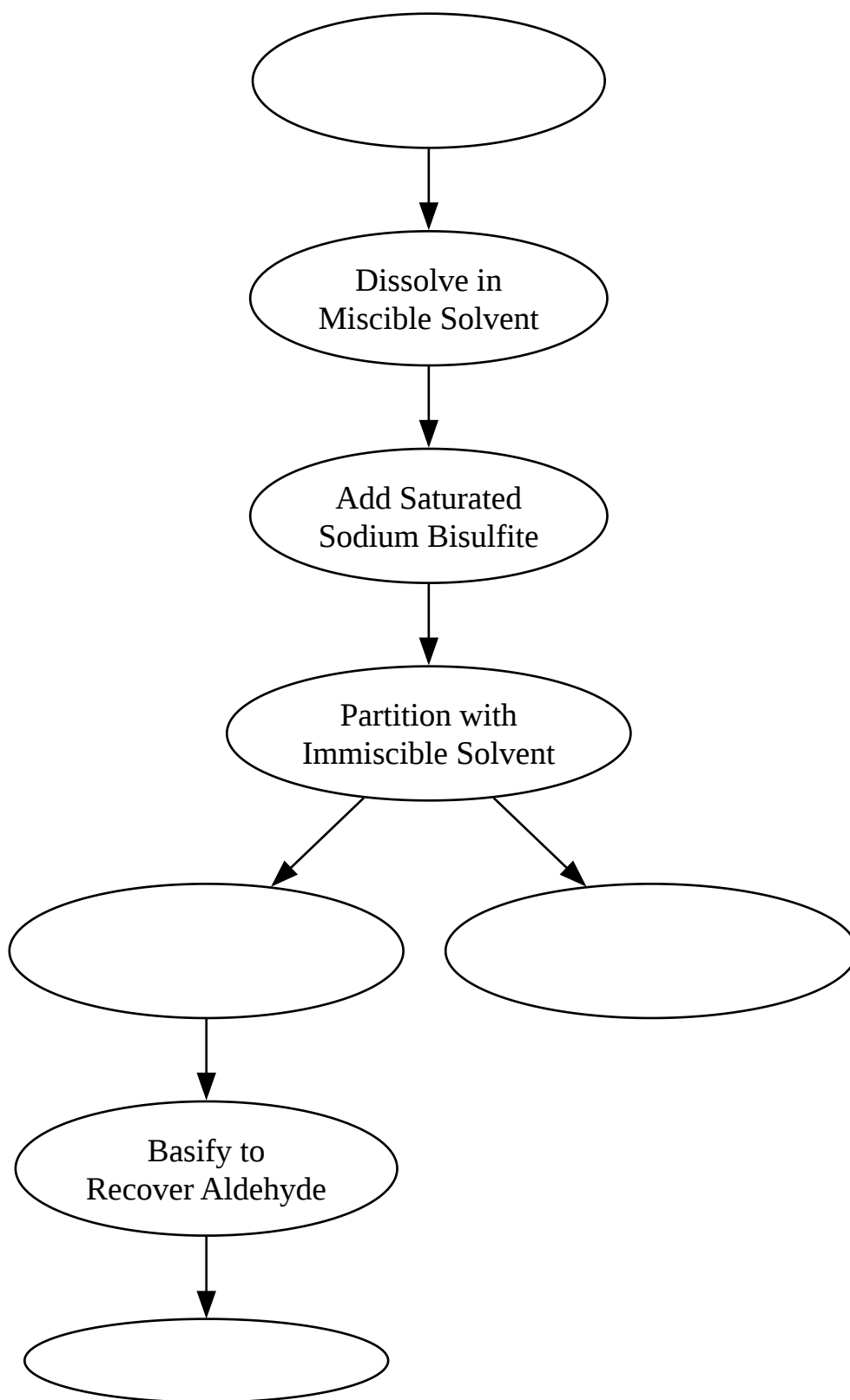
Sodium hydroxymethanesulfonate is the adduct formed in the reversible reaction between an aldehyde and sodium bisulfite, which is a classical method for purifying aldehydes.[\[10\]](#)[\[18\]](#)

Materials:

- Mixture containing an aldehyde and other organic compounds.
- Saturated aqueous sodium bisulfite solution.
- Methanol or Dimethylformamide (DMF) as a miscible solvent.[\[18\]](#)
- Immiscible organic solvent (e.g., 10% ethyl acetate/hexanes).[\[18\]](#)
- Deionized water.
- Separatory funnel.

General Protocol:

- Dissolve the organic mixture in a minimal amount of a miscible solvent (methanol for aromatic aldehydes, DMF for aliphatic aldehydes).[\[18\]](#)
- Transfer the solution to a separatory funnel.
- Add saturated aqueous sodium bisulfite solution and shake vigorously for approximately 30 seconds.
- Add deionized water and an immiscible organic solvent.
- Shake the funnel to partition the non-aldehyde components into the organic layer, leaving the charged bisulfite adduct in the aqueous layer.
- Separate the aqueous and organic layers. The aldehyde can be recovered from the aqueous layer by basification.[\[10\]](#)[\[18\]](#)



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Potential Application as a Reducing Agent

While literature suggests **sodium hydroxymethanesulfonate** can be used as a reducing agent for applications such as protein disulfide bond reduction and metallic nanoparticle synthesis, specific, detailed protocols are not readily available.^[1] Researchers should consider adapting existing protocols that use other reducing agents, with the understanding that optimization of reaction conditions will be necessary.

For Protein Disulfide Bond Reduction (Conceptual Protocol): Standard protocols for protein reduction often utilize reagents like dithiothreitol (DTT) or tris(2-carboxyethyl)phosphine (TCEP).^{[19][20]} A conceptual adaptation for **sodium hydroxymethanesulfonate** would involve:

- Dissolving the protein in a suitable buffer.
- Adding a molar excess of **sodium hydroxymethanesulfonate**.
- Incubating the reaction at a controlled temperature and pH to facilitate the reduction of disulfide bonds.
- Monitoring the extent of reduction using analytical techniques such as mass spectrometry.

For Metallic Nanoparticle Synthesis (Conceptual Protocol): The synthesis of metallic nanoparticles typically involves the reduction of a metal salt precursor in the presence of a stabilizing agent.^{[3][4][5][6][7][8][12][14][15][17][18][20][21][22][23][24][25][26]} A conceptual protocol using **sodium hydroxymethanesulfonate** as the reducing agent could be:

- Preparing a solution of the metal precursor (e.g., silver nitrate for silver nanoparticles).
- Adding a stabilizing agent (e.g., sodium citrate).
- Introducing a solution of **sodium hydroxymethanesulfonate** to initiate the reduction of the metal ions.
- Controlling reaction parameters such as temperature and stirring rate to influence nanoparticle size and morphology.

- Characterizing the resulting nanoparticles using techniques like UV-Vis spectroscopy and transmission electron microscopy.

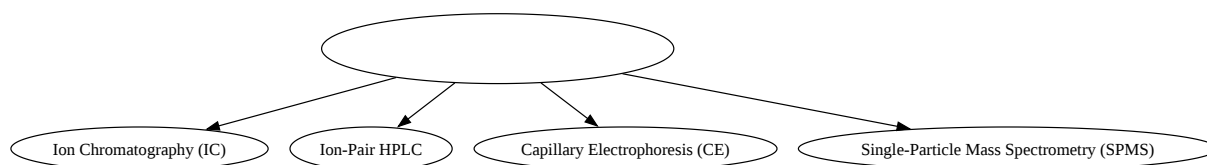
Signaling Pathway Involvement

Current scientific literature does not provide direct evidence for the involvement of **sodium hydroxymethanesulfonate** in specific cellular signaling pathways. A search for related terms identified a study on "sodium houttuysfonate," a different compound, which was shown to inhibit the MAPKs/NF-κB signaling pathways.^[1] It is crucial for researchers not to conflate the biological activities of these two distinct chemical entities.

Analytical Methods for Quantification

Several analytical techniques are employed for the quantification of **sodium hydroxymethanesulfonate**, particularly in environmental and atmospheric samples where it is referred to as hydroxymethanesulfonate (HMS).

Analytical Technique	Key Considerations	Detection Limit	Source
Ion Chromatography (IC)	Eluent pH is critical to prevent conversion to sulfate. Separation from sulfate can be challenging.	-	^[16] ^[27]
Ion-Pair High-Performance Liquid Chromatography (HPLC)	Can effectively separate from sulfite and sulfate.	<1 μM	^[1]
Capillary Electrophoresis (CE)	High sensitivity and resolution for sulfur species.	0.4 μM	^[1]
Single-Particle Mass Spectrometry (SPMS)	Real-time analysis of individual aerosol particles.	-	^[1]



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Conclusion

Sodium hydroxymethanesulfonate is a chemical with a well-defined set of synonyms and established applications in synthesis and purification. While its role as a reducing agent in proteomics and nanotechnology is plausible, the lack of specific, validated protocols in the current literature highlights an area for future research and development. The information provided in this guide serves as a foundational resource for scientists and professionals working with or considering the use of this compound in their research endeavors.

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